

An In-depth Technical Guide to the Physicochemical Properties of Tetratetracontane

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Compound of Interest

Compound Name: Tetratetracontane

Cat. No.: B166393

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This technical guide provides a comprehensive overview of the melting and boiling points of **tetratetracontane**, a long-chain alkane. The document details the physical properties, experimental protocols for their determination, and the underlying principles governing these characteristics.

Introduction to Tetratetracontane

Tetratetracontane is a saturated hydrocarbon with the chemical formula $C_{44}H_{90}$.^{[1][2]} As a long-chain alkane, it consists of an unbranched chain of 44 carbon atoms.^{[3][4]} Its high molecular weight and linear structure are primary determinants of its physical properties, including its melting and boiling points. **Tetratetracontane** is found in various natural sources, such as essential oils from plants like *Euphorbia macroclada*.^[3]

Physicochemical Data of Tetratetracontane

The melting and boiling points of **tetratetracontane** are critical parameters for its application in various scientific and industrial fields. The following table summarizes the key quantitative data for this compound.

Property	Value	Source(s)
Molecular Formula	C ₄₄ H ₉₀	
Molecular Weight	619.19 g/mol	
Melting Point	85-88 °C	
Boiling Point	547 - 559.34 °C (estimated)	

Experimental Protocols for Determination of Melting and Boiling Points

Accurate determination of the melting and boiling points of high molecular weight compounds like **tetratetracontane** requires precise experimental techniques. Due to its high boiling point, direct measurement can be challenging, and estimations are often employed.

Melting Point Determination (Capillary Method)

The capillary method is a common and reliable technique for determining the melting point of a solid organic compound.

- Principle: A small, powdered sample of the substance is heated at a controlled rate, and the temperature at which the solid transitions to a liquid is observed and recorded. Pure crystalline compounds typically exhibit a sharp melting point range of 0.5-1.0°C.
- Apparatus:
 - Melting point apparatus (e.g., Thiele tube or a modern digital instrument)
 - Capillary tubes (sealed at one end)
 - Thermometer (calibrated)
 - Heating medium (e.g., mineral oil for a Thiele tube)
- Procedure:

- Sample Preparation: The **tetratetracontane** sample must be completely dry and finely powdered.
- Capillary Loading: A small amount of the powdered sample is introduced into the open end of a capillary tube and packed down to a height of 2-3 mm.
- Apparatus Setup (Thiele Tube): The capillary tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb. This assembly is then inserted into the Thiele tube containing a heating oil, such as mineral oil.
- Heating: The side arm of the Thiele tube is gently and uniformly heated. This design facilitates the circulation of the oil via convection, ensuring even heat distribution. The heating rate should be slow, approximately 1-2°C per minute, as the temperature approaches the expected melting point.
- Observation and Recording: The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the entire sample has turned into a clear liquid is recorded as the end of the melting range.

Boiling Point Determination (Siwoloboff Method)

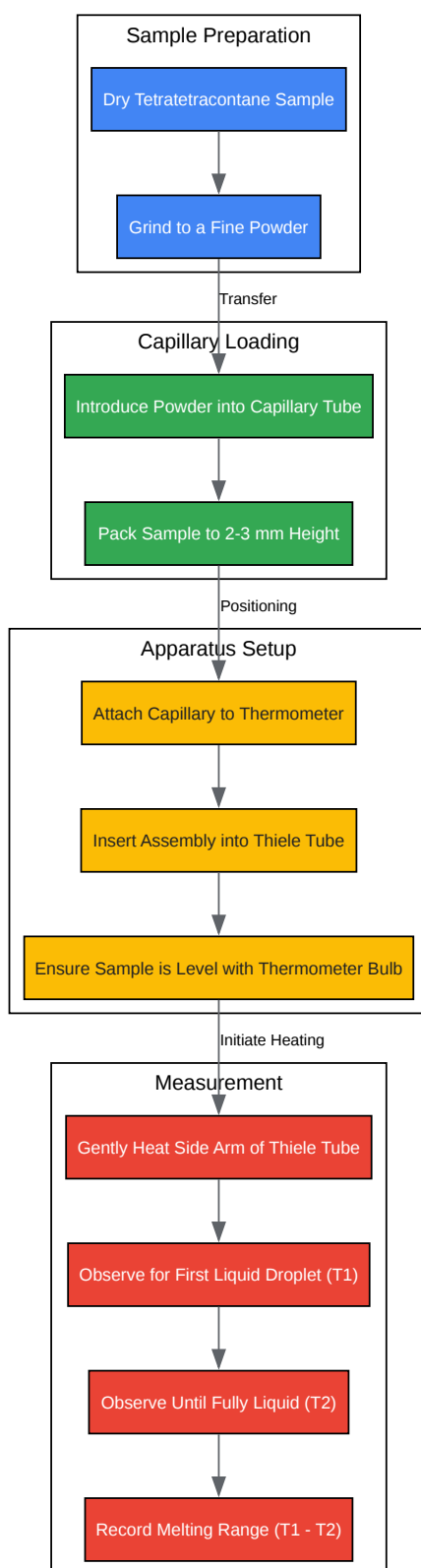
For high-boiling-point substances where distillation is impractical due to the small sample size or the high temperatures involved, the Siwoloboff method offers a suitable alternative.

- Principle: A small liquid sample is heated in a tube with an inverted, sealed capillary. The temperature at which the liquid is drawn into the capillary upon cooling after boiling is the boiling point. This occurs when the external pressure equals the vapor pressure of the substance.
- Apparatus:
 - Fusion tube or small test tube
 - Capillary tube (sealed at one end)
 - Thermometer

- Heating bath (e.g., Thiele tube with a high-temperature oil)
- Procedure:
 - Sample Preparation: A small amount of the substance is placed in the fusion tube. Since **tetratetracontane** is a solid at room temperature, it would first need to be melted.
 - Apparatus Setup: The sealed capillary tube is placed, open end down, into the liquid in the fusion tube. The fusion tube is then attached to a thermometer.
 - Heating: The assembly is heated in the heating bath. Initially, trapped air will be expelled from the capillary. As the temperature rises and the substance boils, a continuous stream of bubbles will emerge from the capillary.
 - Cooling and Observation: The heating is then stopped, and the bath is allowed to cool slowly. The temperature is carefully monitored.
 - Boiling Point Determination: The boiling point is the temperature at which the bubbling stops and the liquid is drawn up into the capillary tube.

Visualization of Experimental Workflow

The following diagram illustrates the logical workflow for the determination of the melting point of **tetratetracontane** using the capillary method with a Thiele tube.



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